

A Comparative Analysis of the Bioactivities of TS 155-2 and Hygrolidin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TS 155-2

Cat. No.: B1139682

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A detailed examination of two related macrocyclic lactones, **TS 155-2** and hygrolidin, reveals distinct yet overlapping biological activities, primarily centered on the inhibition of vacuolar-type H⁺-ATPase (V-ATPase) and the modulation of cell cycle progression and autophagy. This guide provides a comprehensive comparison of their mechanisms of action, supported by available experimental data, and outlines the methodologies for key biological assays.

Introduction

TS 155-2 (also known as JBIR-100) and hygrolidin are naturally occurring 16-membered macrocyclic lactones belonging to the bafilomycin family, produced by different species of *Streptomyces*.^{[1][2][3][4]} Their structural similarities translate into shared biological targets, most notably the V-ATPase, a proton pump crucial for the acidification of intracellular organelles.^{[2][5][6][7]} This shared target underpins their cytotoxic and antimicrobial properties. However, subtle structural differences likely account for the nuances in their reported cellular effects. This guide aims to dissect these differences and similarities to provide researchers with a clear comparative framework.

Comparative Biological Activities

While direct comparative studies between **TS 155-2** and hygrolidin are limited, an analysis of their individual activities reveals key areas of convergence and divergence.

V-ATPase Inhibition

Both **TS 155-2** and hygrolidin are recognized as inhibitors of V-ATPase.[1][5] This inhibition disrupts the acidification of lysosomes and other vesicles, interfering with processes such as protein degradation, receptor recycling, and autophagy. The V-ATPase inhibitory activity is a hallmark of the bafilomycin class of compounds.

Cytotoxicity and Cell Cycle Arrest

Both compounds exhibit cytotoxic effects against cancer cell lines.

- **TS 155-2** has been shown to have a cytotoxic effect on HeLa cells with a half-maximal inhibitory concentration (IC₅₀) of 72.6 nM after 48 hours of treatment.[2][8] There is also an indication that **TS 155-2** can induce cell cycle arrest, though detailed studies on this aspect are not readily available.[9]
- Hygrolidin demonstrates potent growth inhibition of solid tumor-derived cell lines, such as the DLD-1 human colon cancer cell line.[1] Its mechanism involves the induction of cell cycle arrest in the G1 and S phases.[1] This is achieved by increasing the expression of the cyclin-dependent kinase inhibitor p21, which in turn inhibits the cyclin A-cdk2 complex more strongly than the cyclin E-cdk2 complex.[1] The induction of p21 by hygrolidin is suggested to be linked to its V-ATPase inhibitory activity.[1]

Antimicrobial Activity

TS 155-2 has been investigated for its antimicrobial properties, with preliminary findings suggesting it perturbs the membrane of the bacterium *Bacillus subtilis*. [4][10]

Other Activities

TS 155-2 has also been reported to block thrombin-evoked calcium (Ca²⁺) entry into cells, suggesting a potential role in pathways related to platelet activation and signaling.[11]

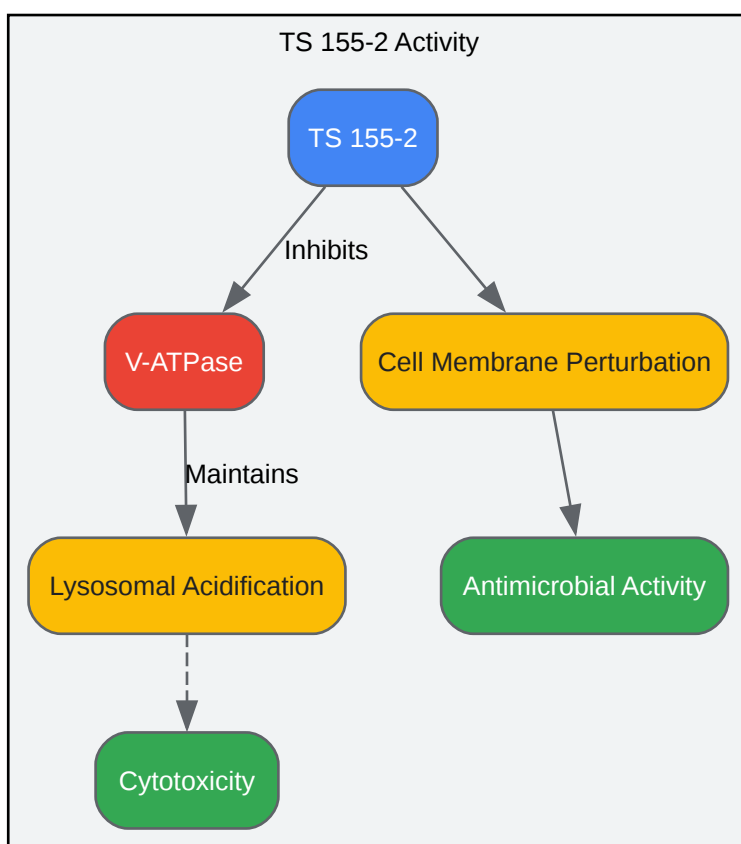
Data Summary

The following table summarizes the available quantitative data for **TS 155-2** and hygrolidin. It is important to note that the lack of direct comparative studies necessitates caution when interpreting these values, as experimental conditions may vary between different studies.

Compound	Activity	Cell Line/System	IC50 / Effect	Reference
TS 155-2	Cytotoxicity	HeLa	72.6 nM (48h)	[2][8]
V-ATPase Inhibition	-	Inhibitor	[2][5][6][7]	[1]
Antimicrobial	Bacillus subtilis	Membrane perturbation	[4][10]	
Hygrolidin	Cell Cycle Arrest	DLD-1	G1 and S phase arrest	
p21 Induction	DLD-1	Increased p21 mRNA and protein	[1]	[1]
V-ATPase Inhibition	-	Implied in p21 induction	[1]	

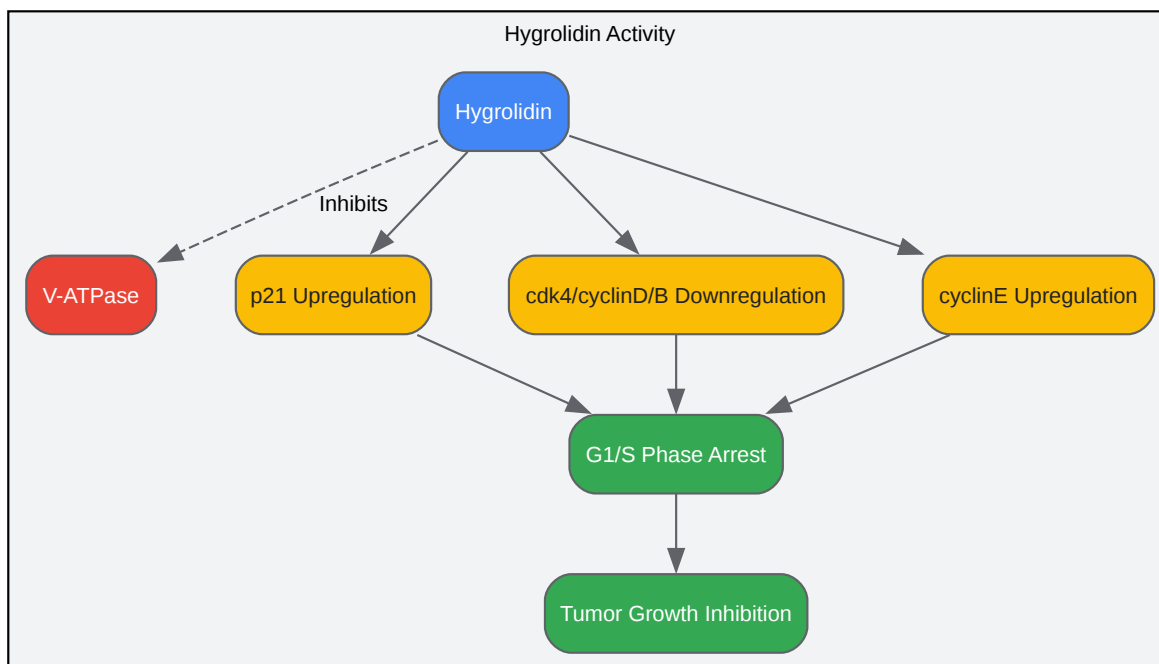
Signaling Pathways and Experimental Workflows

To visualize the mechanisms of action and experimental procedures discussed, the following diagrams are provided in the DOT language for Graphviz.



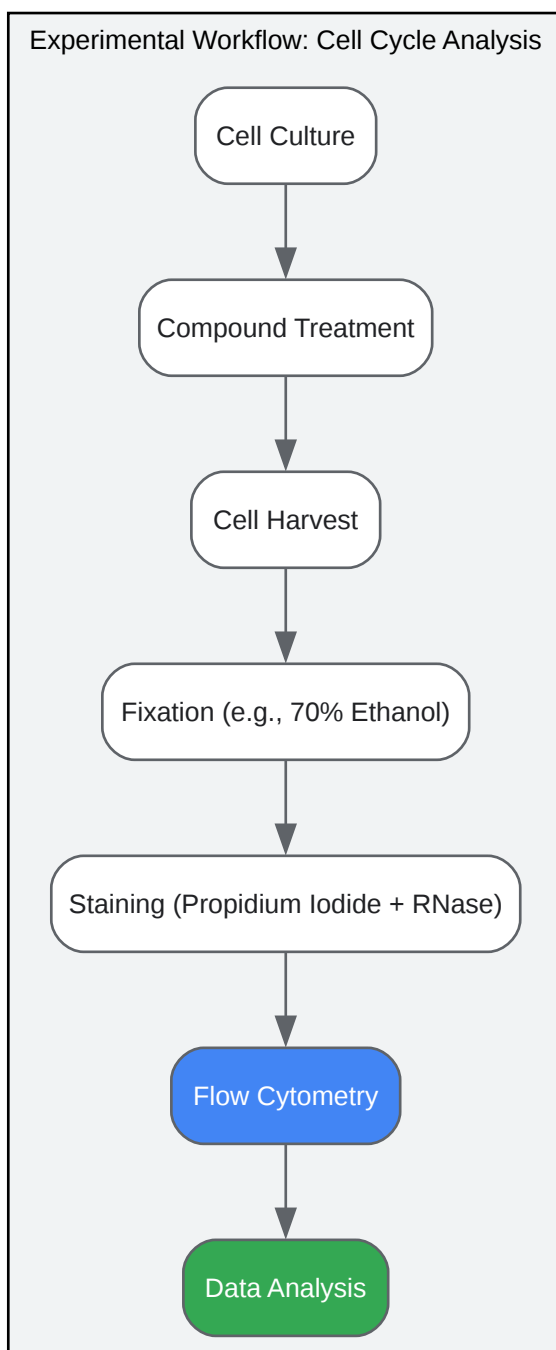
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Caption: Signaling pathway for **TS 155-2**.



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Caption: Signaling pathway for hygrolidin.



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- To cite this document: BenchChem. [A Comparative Analysis of the Bioactivities of TS 155-2 and Hygrolidin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1139682#comparing-ts-155-2-and-hygrolidin-activity]

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